

# "Azepan-4-ol hydrochloride" CAS number and properties

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## Compound of Interest

Compound Name: Azepan-4-ol hydrochloride

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An In-depth Technical Guide to **Azepan-4-ol Hydrochloride**: A Versatile Building Block in Modern Drug Discovery

## Abstract

**Azepan-4-ol hydrochloride** is a pivotal heterocyclic building block, finding increasing application in the synthesis of complex molecular architectures for pharmaceutical and materials science research. This guide provides an in-depth analysis of its chemical identity, physicochemical properties, and critical safety profile. We delve into the strategic importance of the azepane scaffold in medicinal chemistry, highlighting its role in the development of novel therapeutics, particularly for neurological disorders. This document further outlines representative synthetic and analytical workflows, offering field-proven insights into its practical application and characterization for researchers, scientists, and drug development professionals.

## Chemical Identity and Physicochemical Properties

**Azepan-4-ol hydrochloride** belongs to the class of saturated seven-membered nitrogen-containing heterocycles, known as azepanes. The presence of a hydroxyl group at the 4-position and its formulation as a hydrochloride salt enhance its utility as a synthetic intermediate, improving its stability and handling characteristics compared to the free base (Azepan-4-ol, CAS 39888-51-2)[1][2]. The hydrochloride salt form is typically a stable, solid material suitable for a wide range of chemical transformations.

Key identifying information and properties are summarized below.

Property	Value	Source(s)
CAS Number	1159823-34-3	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>6</sub> H <sub>14</sub> ClNO	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	151.63 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Synonyms	4-Hydroxyazepane hydrochloride	N/A
Purity	Commonly available at ≥97%	<a href="#">[4]</a>
MDL Number	MFCD11053644	<a href="#">[3]</a> <a href="#">[6]</a>
InChI Key	UQYAGKOXTPXDMW-UHFFFAOYSA-N	<a href="#">[4]</a> <a href="#">[6]</a>
Storage	Store in a dry, sealed container at room temperature under an inert atmosphere.	<a href="#">[3]</a> <a href="#">[7]</a>

Note: Stereoisomers exist, including (S)-**Azepan-4-ol hydrochloride** (CAS: 2416991-36-9) and (R)-**Azepan-4-ol hydrochloride** (CAS: 2365390-45-8), which are critical for stereoselective synthesis.[\[7\]](#)[\[8\]](#)

## Health and Safety Profile: A Self-Validating System

Understanding the toxicological profile of any chemical reagent is the foundation of safe and reproducible science. **Azepan-4-ol hydrochloride** is classified as a hazardous substance, and adherence to safety protocols is mandatory. The following GHS hazard classifications necessitate specific handling procedures to create a self-validating system of safety where risks are inherently mitigated.

Hazard Statement	Code	Description	Precautionary Measures (Examples)
Harmful if swallowed	H302	Ingestion may lead to adverse health effects.	Do not eat, drink, or smoke when using this product. If swallowed, call a poison center or doctor. <a href="#">[6]</a> <a href="#">[9]</a>
Causes skin irritation	H315	Direct contact can cause skin redness, itching, and inflammation.	Wear protective gloves and clothing. Wash skin thoroughly after handling. <a href="#">[6]</a> <a href="#">[9]</a>
Causes serious eye irritation	H319	Can cause significant, but reversible, eye damage upon contact.	Wear safety glasses with side-shields or goggles. If in eyes, rinse cautiously with water for several minutes. <a href="#">[10]</a>
May cause respiratory irritation	H335	Inhalation of dust may irritate the respiratory tract.	Use only outdoors or in a well-ventilated area. Avoid breathing dust. <a href="#">[6]</a> <a href="#">[9]</a>

Causality in Safety: The hydrochloride salt form, while improving stability, can be corrosive and irritating. The primary amine within the azepane ring is basic and can interact with biological macromolecules, leading to irritation. Therefore, the consistent use of personal protective equipment (PPE) such as gloves, eye protection, and lab coats, along with handling in a fume hood, is a non-negotiable aspect of its use.

## The Azepane Scaffold: A Privileged Structure in Medicinal Chemistry

The seven-membered azepane ring is a "privileged scaffold" in drug discovery. Its non-planar, flexible conformation allows it to present substituents in a wider range of three-dimensional space compared to more common five- or six-membered rings. This structural feature is highly advantageous for optimizing interactions with complex biological targets.

Azepane-based compounds have demonstrated a wide array of pharmacological activities, and over 20 drugs containing this motif have been approved by the FDA.<sup>[11]</sup> The scaffold is a key component in drugs targeting cancer, Alzheimer's disease, and various neurological disorders. <sup>[11]</sup> **Azepan-4-ol hydrochloride** serves as a direct precursor to these more complex molecules, providing a synthetically accessible entry point into this valuable chemical space.<sup>[1]</sup>

A notable application is in the development of agents targeting the central nervous system (CNS). For instance, novel bicyclic azepanes have been synthesized and identified as potent inhibitors of monoamine transporters, specifically the norepinephrine (NET) and dopamine (DAT) transporters, as well as the sigma-1 receptor ( $\sigma$ -1R).<sup>[12]</sup> This polypharmacology suggests that N-functionalized azepane scaffolds could be tunable starting points for developing treatments for complex neuropsychiatric disorders.<sup>[12]</sup>

Caption: Logical flow from Azepan-4-ol HCl to diverse applications.

## Synthesis and Mechanistic Insights

**Azepan-4-ol hydrochloride** is primarily used as a starting material. The secondary amine of the azepane ring is a nucleophilic handle for elaboration, while the hydroxyl group can be used for further functionalization, such as etherification, esterification, or oxidation to the corresponding ketone (azepan-4-one).

## Conceptual Synthetic Workflow: N-Benzylolation of a Fused Azepane

The synthesis of advanced azepane derivatives often involves multi-step sequences. A representative example from recent literature involves the creation of N-benzylated bicyclic azepanes, which have shown potent neuropharmacological activity.<sup>[12]</sup> While not a direct synthesis of Azepan-4-ol, this illustrates the type of complex synthesis where it would be a valuable intermediate.

Caption: Representative workflow for synthesizing complex azepane derivatives.

## Experimental Protocols

The following protocols are generalized but represent standard, validated methodologies for the handling and reaction of intermediates like **Azepan-4-ol hydrochloride**.

### Protocol 1: General Procedure for Reductive Amination

This protocol describes a common and crucial reaction to functionalize the secondary amine of the azepane. Reductive amination is a robust method for forming C-N bonds.

**Rationale:** This two-step, one-pot procedure first forms an iminium ion intermediate from the azepane and an aldehyde/ketone, which is then immediately reduced by a mild reducing agent like sodium triacetoxyborohydride. This choice of reagent is key; it is selective for the iminium ion in the presence of the starting carbonyl compound, minimizing side reactions.

**Methodology:**

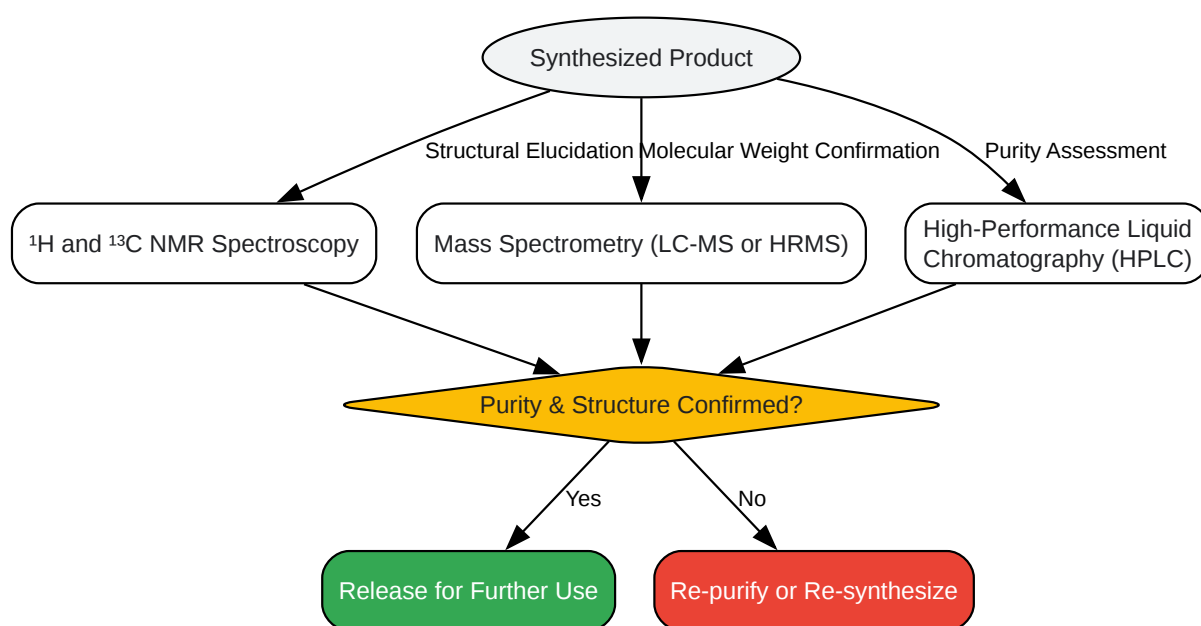
- **Reagent Preparation:** To a solution of **Azepan-4-ol hydrochloride** (1.0 eq) and an aldehyde or ketone (1.1 eq) in a suitable solvent (e.g., dichloromethane or 1,2-dichloroethane, ~0.1 M), add a mild base such as triethylamine (1.1 eq) to neutralize the hydrochloride and free the amine.
- **Reaction Initiation:** Stir the mixture at room temperature for 30-60 minutes to facilitate the formation of the iminium intermediate.
- **Reduction:** Add sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ , 1.5 eq) portion-wise to the reaction mixture. The portion-wise addition helps to control any potential exotherm.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed (typically 2-12 hours).
- **Workup:** Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate ( $\text{NaHCO}_3$ ). Separate the organic layer, and extract the aqueous layer twice with the reaction solvent.

- Purification: Combine the organic layers, dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate under reduced pressure. Purify the resulting crude product by flash column chromatography on silica gel.

## Protocol 2: Analytical Characterization Workflow

Confirming the structure and purity of the final product is a cornerstone of scientific integrity. A standard workflow ensures that the material meets the required specifications for further use.

Rationale: This multi-technique approach provides orthogonal data points to confirm identity and purity. NMR provides detailed structural information, Mass Spectrometry confirms the molecular weight, and HPLC assesses the purity level.



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Caption: Standard workflow for analytical characterization of a chemical entity.

## Conclusion

**Azepan-4-ol hydrochloride** is more than a simple chemical; it is an enabling tool for innovation in drug discovery and materials science. Its well-defined structure, coupled with the

strategic importance of the azepane scaffold, makes it a high-value intermediate for accessing novel and biologically active molecules.[1][11] The insights and protocols provided in this guide are intended to empower researchers to utilize this versatile building block safely and effectively, paving the way for future discoveries in medicinal chemistry and beyond.

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